

Personal protective equipment for handling CY-09

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: CY-09

Cat. No.: B10788948

[Get Quote](#)

Essential Safety and Handling Guide for CY-09

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate, essential safety and logistical information for the handling and disposal of **CY-09**, a selective and direct NLRP3 inhibitor. Adherence to these procedures is critical to ensure a safe laboratory environment.

Chemical and Physical Properties

Property	Value
CAS Number	1073612-91-5[1]
Molecular Formula	C ₁₉ H ₁₂ F ₃ NO ₃ S ₂ [2]
Molecular Weight	423.43 g/mol [2]
Appearance	Solid
Solubility	Soluble in DMSO (up to 85 mg/mL) and DMF (up to 30 mg/mL).[1][3]
Storage	Store at -20°C or -80°C for long-term storage. Keep container tightly closed in a well-ventilated place.[2]

Personal Protective Equipment (PPE)

A comprehensive hazard assessment should be conducted to determine the appropriate level of PPE required for the specific procedures being performed.^[4] The following table summarizes the recommended PPE for handling **CY-09**.^[2]

Protection Level	Equipment
Level C/D (Minimum)	Safety glasses with side shields or goggles, chemical-resistant gloves (e.g., nitrile), lab coat. ^[5]
Higher Level (As warranted by risk assessment)	Full-face shield, hooded chemical-resistant clothing, disposable chemical-resistant outer boots. ^{[4][5]} For situations with a risk of aerosolization, a NIOSH-approved respirator or a self-contained breathing apparatus (SCBA) may be necessary. ^{[2][6]}

Health Hazard Information

Exposure Route	Symptoms	First Aid Measures
Inhalation	May cause irritation of the throat with a feeling of tightness in the chest.[2]	Remove the person to fresh air and keep them comfortable for breathing. If not breathing, provide artificial respiration or oxygen. Seek immediate medical attention.[2]
Skin Contact	May cause mild irritation at the site of contact.[2]	Wash the skin with plenty of soap and water. Remove contaminated clothing. Get medical attention if symptoms occur.[2]
Eye Contact	May cause irritation and redness.[2]	Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.[2]
Ingestion	May cause irritation of the throat.[2]	Rinse mouth with water. Do not induce vomiting. Seek immediate medical attention. [2]

Handling and Storage Procedures

Engineering Controls:

- Work in a well-ventilated area.[2]
- Use a laboratory fume hood whenever possible to minimize inhalation exposure.[2]

Safe Handling Practices:

- Avoid breathing dust.[2]

- Do not eat, drink, or smoke when using this product.[\[2\]](#)
- Wash hands thoroughly after handling.

Storage:

- Keep the container tightly closed.[\[2\]](#)
- Store in a well-ventilated place.[\[2\]](#)
- For long-term storage, keep at -20°C or -80°C.[\[2\]](#)

Spill and Disposal Plan

Spill Response:

- Evacuate: Clear the area of all personnel.
- Ventilate: Ensure adequate ventilation.
- Contain: Use an absorbent material to contain the spill.
- Collect: Carefully collect the spilled material and place it in a sealed container for disposal.
- Clean: Clean the spill area with an appropriate solvent, followed by soap and water.
- Decontaminate: Decontaminate all equipment used in the cleanup.

Disposal:

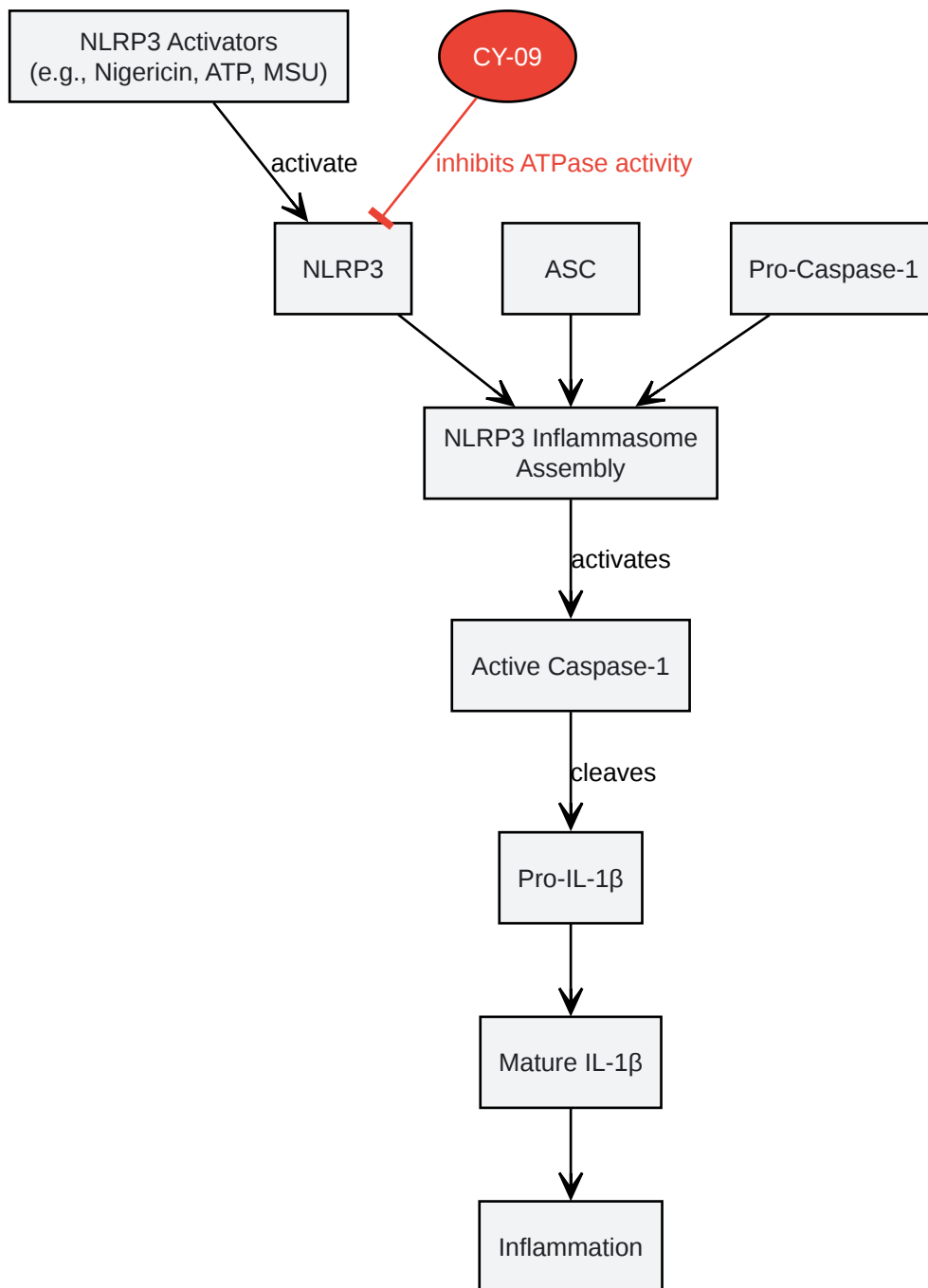
- Dispose of contents and container to an approved waste disposal plant in accordance with local, state, and federal regulations.[\[2\]](#)
- Do not allow the product to enter sewers or public waters.[\[2\]](#)

Experimental Protocols and Signaling Pathways

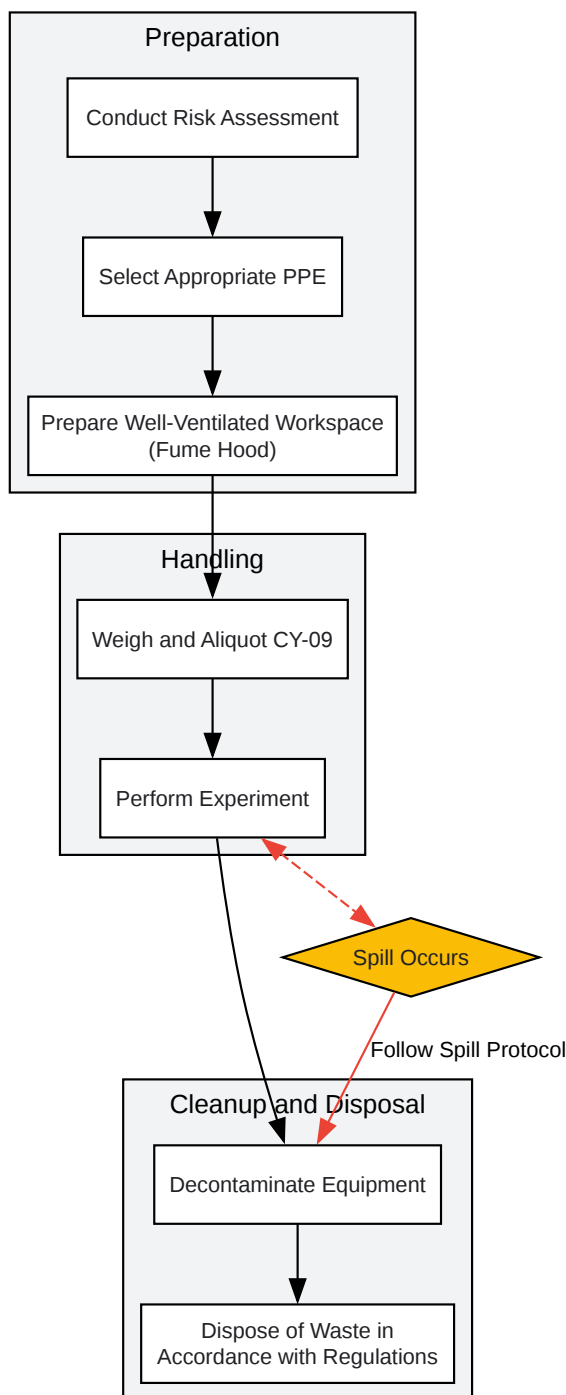
CY-09 is a selective inhibitor of the NLRP3 inflammasome.[\[1\]](#)[\[7\]](#)[\[8\]](#) It directly binds to the ATP-binding motif of the NLRP3 NACHT domain, which inhibits its ATPase activity.[\[1\]](#)[\[9\]](#) This action

prevents the assembly and activation of the NLRP3 inflammasome, ultimately suppressing the maturation and secretion of pro-inflammatory cytokines like IL-1 β .[\[8\]](#)[\[9\]](#)

CY-09 Mechanism of Action



CY-09 Handling and Disposal Workflow

[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. caymanchem.com [caymanchem.com]
- 2. ubpbio.com [ubpbio.com]
- 3. selleckchem.com [selleckchem.com]
- 4. osha.gov [osha.gov]
- 5. epa.gov [epa.gov]
- 6. hanfordvapors.com [hanfordvapors.com]
- 7. CY-09 | NLRP3 inhibitor | Probechem Biochemicals [probechem.com]
- 8. medchemexpress.com [medchemexpress.com]
- 9. Identification of a selective and direct NLRP3 inhibitor to treat inflammatory disorders - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Personal protective equipment for handling CY-09]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b10788948#personal-protective-equipment-for-handling-cy-09]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com